

Synonyms for [1,1'-Biphenyl]-3,3',4,4'-tetracarboxylic acid

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Compound of Interest

Compound Name: [1,1'-Biphenyl]-3,3',4,4'-
tetracarboxylic acid

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An In-depth Technical Guide to **[1,1'-Biphenyl]-3,3',4,4'-tetracarboxylic Acid** and Its Synonyms

This technical guide provides a comprehensive overview of **[1,1'-Biphenyl]-3,3',4,4'-tetracarboxylic acid**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and materials science. This document details the compound's synonyms, chemical and physical properties, and its primary application in the synthesis of high-performance polyimides.

Nomenclature and Synonyms

[1,1'-Biphenyl]-3,3',4,4'-tetracarboxylic acid is known by several alternative names in scientific literature and commercial applications. A comprehensive list of these synonyms is provided below to aid in literature searches and material sourcing.

Synonym	Reference
3,3',4,4'-Biphenyltetracarboxylic acid	[1] [2]
4-(3,4-dicarboxyphenyl)phthalic Acid	[1]
4,4'-Biphthalic acid	[1]
3,4,3',4'-biphenyltetracarboxylic acid	[1]
Biphenyl-3,3',4,4'-tetracarboxylicacid	[1]
[1,1'-biphenyl]3,3',5,5'-tetracarboxylic acid	[3]
p-Terphenyl-3,3'',5,5''-tetracarboxylic acid	[3]

Chemical and Physical Properties

The intrinsic properties of **[1,1'-Biphenyl]-3,3',4,4'-tetracarboxylic acid** are critical for its application. The following table summarizes its key quantitative data.

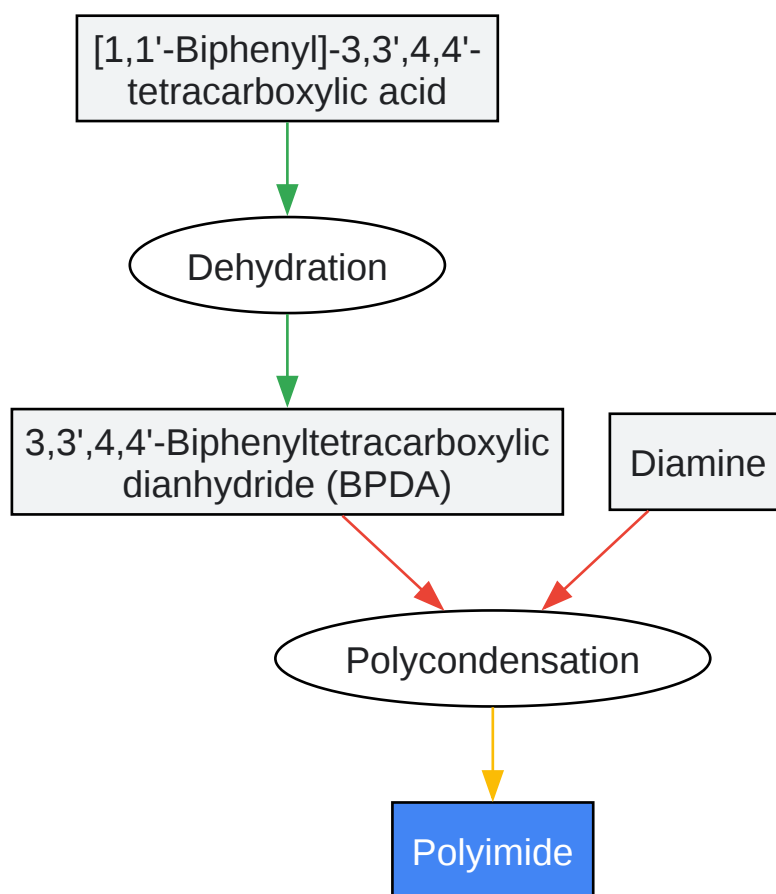
Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₀ O ₈	[1][3]
Molecular Weight	330.24 g/mol	[1][2]
CAS Number	22803-05-0	[3]
Appearance	Solid	[1][4]
Purity	97% - 98%	[1][4]
Melting Point	280 °C	[4]
Boiling Point	673.3 °C at 760 mmHg	[4]
InChI	InChI=1S/C16H10O8/c17-13(18)9-3-1-7(5-11(9)15(21)22)8-2-4-10(14(19)20)12(6-8)16(23)24/h1-6H,(H,17,18)(H,19,20)(H,21,22)(H,23,24)	[1]
InChI Key	LFBALUPVVFCEPA-UHFFFAOYSA-N	[1]

Primary Application: Polyimide Synthesis

[1,1'-Biphenyl]-3,3',4,4'-tetracarboxylic acid is a crucial precursor in the synthesis of high-performance polyimides. These polymers are renowned for their exceptional thermal stability, chemical resistance, and mechanical strength, making them indispensable in the aerospace and microelectronics industries.[5] The tetracarboxylic acid is typically converted to its dianhydride, 3,3',4,4'-biphenyltetracarboxylic dianhydride (BPDA), which then undergoes polycondensation with a diamine.[6]

Logical Workflow: From Monomer to Polyimide

The following diagram illustrates the general workflow for the synthesis of polyimides using **[1,1'-Biphenyl]-3,3',4,4'-tetracarboxylic acid**.



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Caption: General workflow for polyimide synthesis.

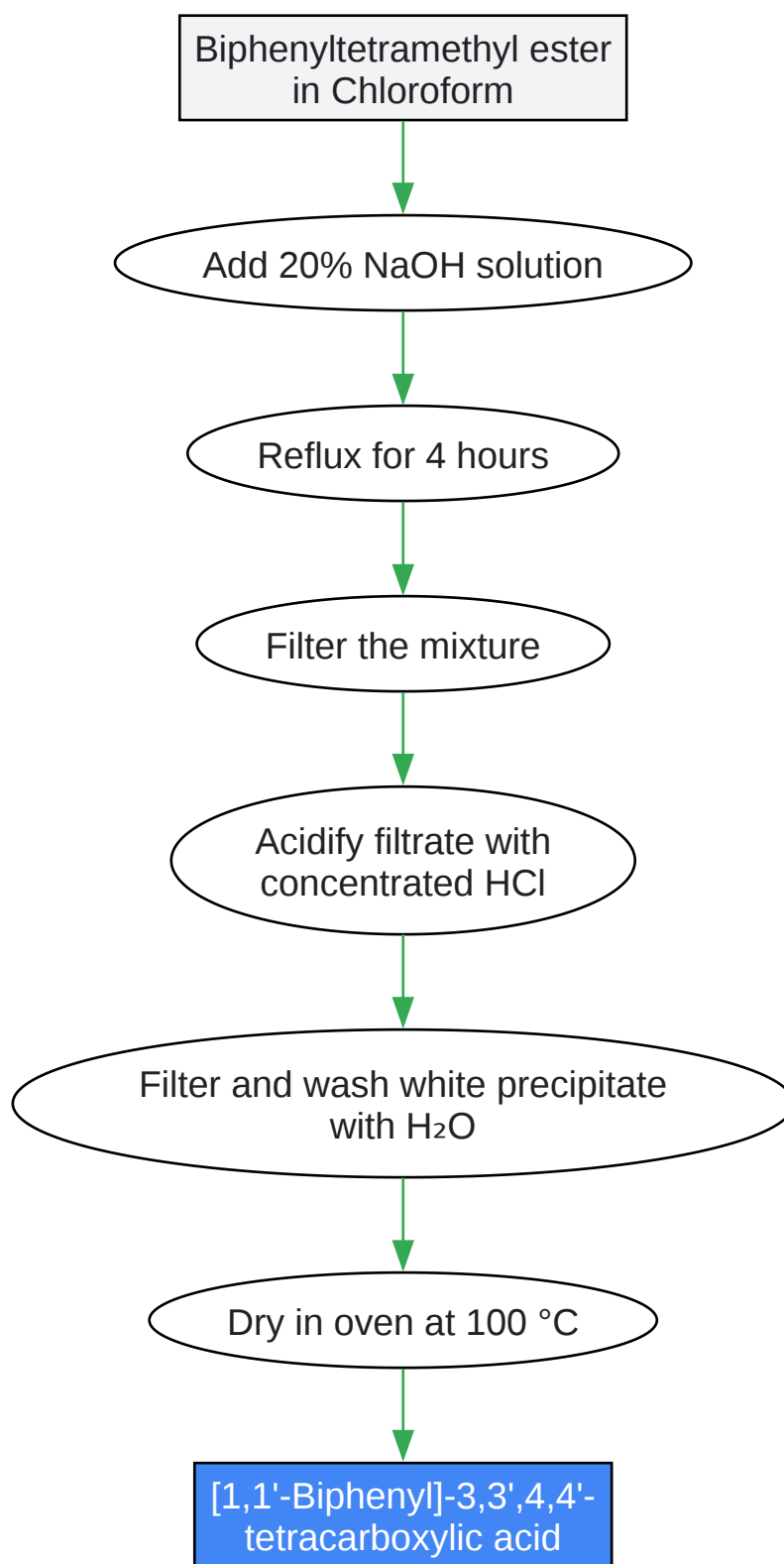
Experimental Protocols

Detailed experimental procedures are essential for the successful synthesis and application of this compound. Below are protocols for the synthesis of the tetracarboxylic acid and its subsequent conversion to the dianhydride, based on published methods.

Synthesis of [1,1'-Biphenyl]-3,3',4,4'-tetracarboxylic Acid via Hydrolysis

This protocol is adapted from a patented process involving the hydrolysis of a biphenyltetracarboxylic acid ester.^[6]

Experimental Workflow



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Caption: Workflow for the synthesis of the tetracarboxylic acid.

Methodology:

- A solution of biphenyltetramethyl ester in chloroform is prepared.
- The solvent is removed, and a 20% aqueous solution of sodium hydroxide is added to the residue.
- The mixture is heated to reflux and maintained at this temperature for 4 hours.
- After cooling, the solution is filtered.
- The filtrate is acidified with concentrated hydrochloric acid, resulting in the formation of a white precipitate.
- The precipitate is collected by filtration, washed several times with water, and dried in an oven at 100 °C to yield **[1,1'-Biphenyl]-3,3',4,4'-tetracarboxylic acid**.[\[6\]](#)

Synthesis of 3,3',4,4'-Biphenyltetracarboxylic Dianhydride (BPDA)

The dianhydride is commonly synthesized from the corresponding tetracarboxylic acid through dehydration.

Methodology:

- **[1,1'-Biphenyl]-3,3',4,4'-tetracarboxylic acid** is heated or boiled with acetic anhydride.[\[6\]](#)
- Alternatively, the tetracarboxylic acid can be placed in an oven and dried at 120 °C for 12 hours, followed by heating to approximately 250 °C for another 12 hours to induce dehydration and form the dianhydride.[\[7\]](#)

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